

Choline Bromide: A Versatile Building Block in Advanced Material Science

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Compound of Interest

Compound Name: Choline Bromide

Cat. No.: B1294331

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Choline bromide, a quaternary ammonium salt, has emerged as a highly versatile and promising compound in the field of material science. Its unique properties, including its role as a hydrogen bond acceptor, its ionic nature, and its biocompatibility, have led to its application in a wide array of materials, from polymers and composites to energy storage devices and functional nanoparticles. This technical guide provides a comprehensive overview of the core applications of **choline bromide** in material science, presenting key quantitative data, detailed experimental protocols, and visual representations of underlying processes to facilitate understanding and further research.

Catalyst in Polymer Synthesis: Ring-Opening Copolymerization

Choline bromide has demonstrated significant catalytic activity, particularly in the ring-opening copolymerization (ROCOP) of epoxides and cyclic anhydrides to produce polyesters. This catalytic role is often realized when **choline bromide** is used as a component of a deep eutectic solvent (DES), where it acts as a hydrogen bond acceptor.

The catalytic mechanism hinges on the ability of the bromide anion to act as a nucleophile, initiating the ring-opening of the epoxide. The choline cation and the hydrogen bond donor (e.g., urea or ethylene glycol) are thought to stabilize the transition states and facilitate the

polymerization process through hydrogen bonding interactions. This method offers a biocompatible and cost-effective alternative to traditional metal-based catalysts.

Quantitative Data: Catalytic Performance of Choline Halides

Catalyst System	Monomer Pair	Turnover Frequency (TOF) (h ⁻¹)	Molar Mass (kg/mol)	Dispersity (Đ)	Reference
Choline Bromide (in air)	Epoxide + Cyclic Anhydride	34 - 200	Lower than intended	-	[1] [2]
Choline Bromide-based DES (air-free)	Epoxide + Cyclic Anhydride	Similar to salts in air	Higher, closer to intended	-	[1] [2]

Note: Turnover frequencies and molar masses are dependent on the specific monomer pair and reaction conditions.

Experimental Protocol: Ring-Opening Copolymerization of Epoxides and Cyclic Anhydrides using a Choline Bromide-Based Catalyst

This protocol describes a general procedure for the ROCOP of an epoxide and a cyclic anhydride using a **choline bromide**-based catalyst system.

Materials:

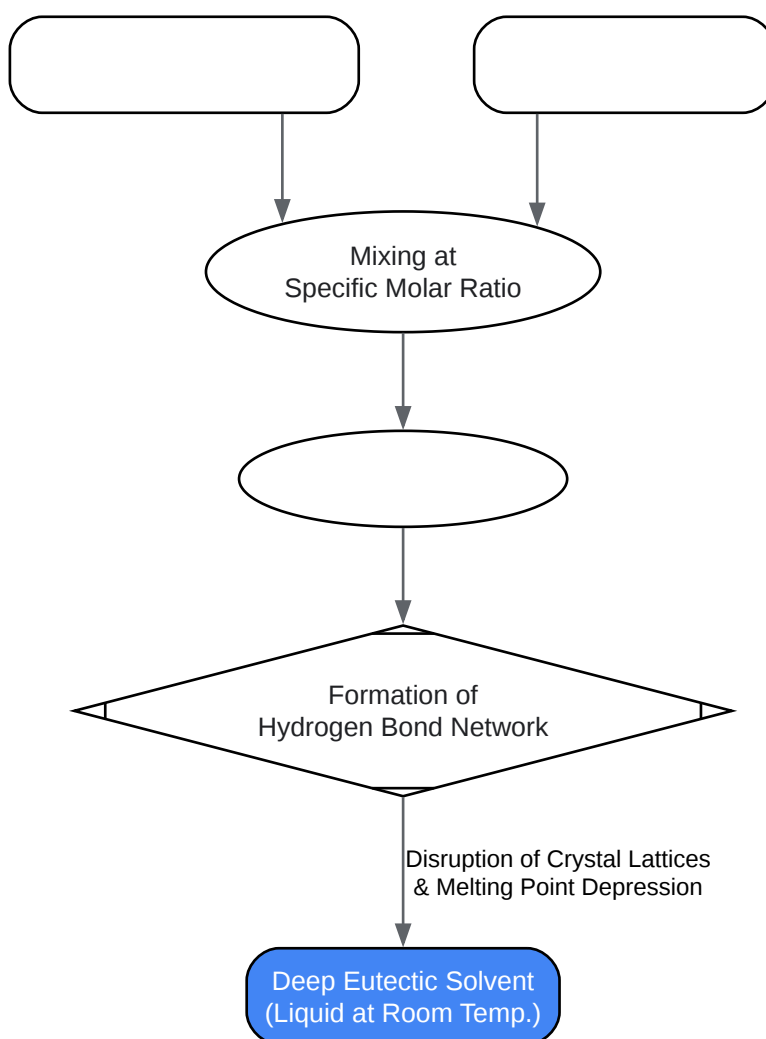
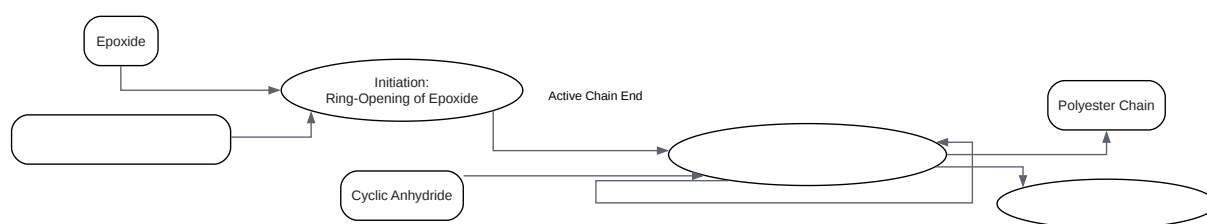
- **Choline bromide** (ChBr)
- Hydrogen bond donor (e.g., urea, ethylene glycol)
- Epoxide monomer
- Cyclic anhydride monomer

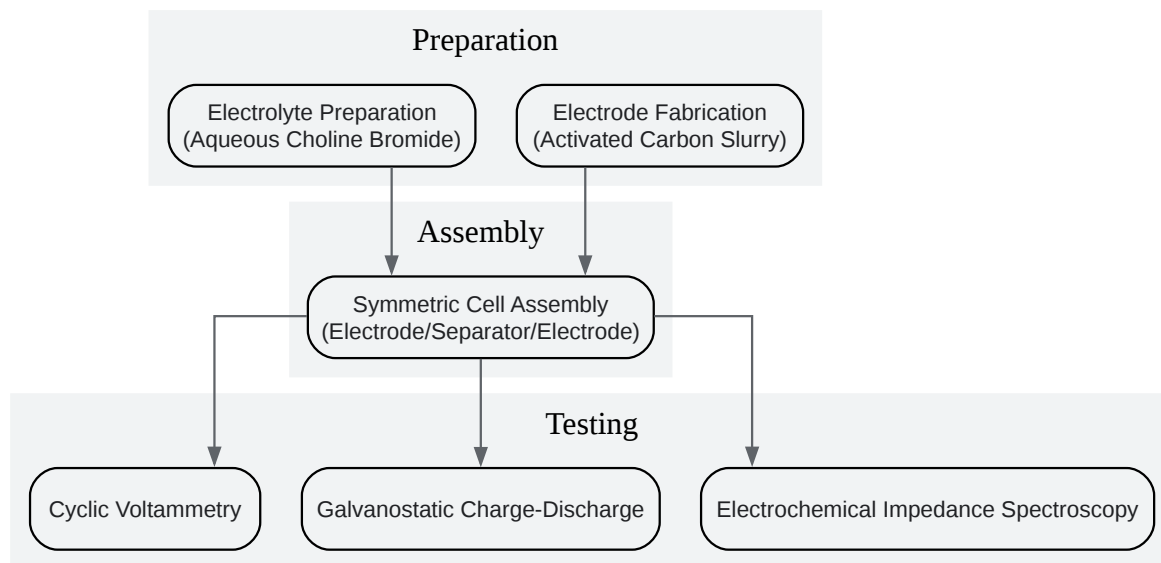
- Anhydrous solvent (e.g., toluene)
- Inert gas (e.g., Nitrogen or Argon)
- Schlenk flask and line
- Magnetic stirrer and hotplate

Procedure:

- Catalyst Preparation (Deep Eutectic Solvent):
 - In a clean, dry Schlenk flask under an inert atmosphere, combine **choline bromide** and the hydrogen bond donor in the desired molar ratio (e.g., 1:2).
 - Heat the mixture with stirring (e.g., at 80 °C) until a homogeneous, clear liquid is formed.
 - Cool the DES to room temperature before use.
- Polymerization:
 - To the Schlenk flask containing the DES catalyst, add the desired amount of the cyclic anhydride monomer.
 - Introduce the anhydrous solvent to the flask via syringe.
 - Add the epoxide monomer to the reaction mixture.
 - Stir the reaction mixture at the desired temperature (e.g., 110 °C) for the specified time.
- Purification:
 - After the reaction is complete, cool the mixture to room temperature.
 - Precipitate the polymer by adding the reaction mixture to a non-solvent (e.g., cold methanol).
 - Collect the polymer by filtration and dry it under vacuum to a constant weight.

Logical Relationship: Catalytic Cycle of ROCOP





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References

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